

# Delta-Octalactone: Application Notes and Protocols for Fragrance and Perfumery

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *delta-Octalactone*

Cat. No.: *B1662039*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Delta-octalactone** is a fragrance ingredient prized for its creamy, coconut, and fruity aroma with subtle hay-like undertones.<sup>[1][2]</sup> This lactone is a valuable component in the perfumer's palette, lending a rich, gourmand quality to a variety of fragrance compositions. It is found naturally in fruits such as peaches, apricots, and pineapples, as well as in dairy products like butter and milk. In perfumery, it is primarily used to create and enhance coconut, tropical, and exotic fruity notes, and to add a creamy, soft texture to floral and gourmand accords.<sup>[1][3]</sup>

These application notes provide a comprehensive overview of the use of **delta-octalactone** in fragrance and perfumery, including its physicochemical properties, olfactory profile, and application in various product types. Detailed experimental protocols are provided for the evaluation of its performance and stability.

## Physicochemical and Olfactory Properties

A summary of the key quantitative data for **delta-octalactone** is presented in the table below, offering a clear comparison of its physical and sensory characteristics.

Property	Value	Source
Chemical Name	5-Octanolide, 6-Propyl-tetrahydro-pyran-2-one	
CAS Number	698-76-0	[3]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[3]
Molecular Weight	142.20 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	115-117 °C @ 12 mmHg	
Vapor Pressure	0.039 mmHg @ 25 °C	
logP (o/w)	1.45	
Odor Threshold	400 ppb	
Substantivity on Blotter	> 400 hours	
Typical Use Level in Fragrance	Up to 5%	[3]
Typical Use Level in Flavors	Up to 20 ppm	[3]

## Olfactory Profile and Applications

**Delta-octalactone** possesses a multifaceted scent profile characterized by the following notes:

- Primary: Creamy, coconut, lactonic[1][2]
- Secondary: Fruity (peach-like), sweet[1][2]
- Subtle Nuances: Hay, powdery, fatty[2][3]

This unique combination makes it a versatile ingredient in a perfumer's arsenal.

Applications in Fragrance:

- Coconut and Tropical Accords: It is a key component in building realistic and nuanced coconut fragrances, moving beyond the simplistic "suntan lotion" scent. It blends well with

other fruity and sweet notes to create exotic and tropical bouquets.[1][3]

- Gourmand and Edible Notes: Its creamy and sweet character makes it an excellent choice for gourmand fragrances, where it can impart a milky, dessert-like quality.[1]
- Floral Bouquets: **Delta-octalactone** can be used to soften and add a creamy, velvety texture to floral compositions, particularly those featuring white flowers like gardenia, tuberose, and jasmine.[3]
- Functional Perfumery: In personal care products such as lotions, creams, and hair care, it contributes a pleasant, long-lasting aroma and can enhance the overall sensory experience of the product.

## Experimental Protocols

### Protocol 1: Sensory Evaluation of Delta-Octalactone in a Lotion Base

This protocol outlines the methodology for the sensory evaluation of a fragrance oil containing **delta-octalactone** in a cosmetic lotion base.

Objective: To assess the olfactory characteristics, intensity, and longevity of **delta-octalactone** in a finished product.

Materials:

- Unfragranced lotion base
- **Delta-octalactone** solution (e.g., 10% in a suitable solvent like Dipropylene Glycol)
- Trained sensory panel (8-12 panelists)
- Glass beakers and stirring rods
- Controlled environment sensory booths
- Olfactory evaluation strips (blotters)

- Data collection forms or software

#### Procedure:

- Sample Preparation:
  - Prepare a 1% concentration of the **delta-octalactone** solution in the unfragranced lotion base.
  - Thoroughly mix the fragrance into the lotion until homogenous.
  - Allow the fragranced lotion to equilibrate for 24 hours in a sealed, dark container at room temperature.
  - Prepare a control sample of the unfragranced lotion base.
- Sensory Evaluation:
  - Conduct the evaluation in a well-ventilated, odor-free environment.
  - Panelists should be instructed to avoid wearing scented products on the day of testing.
  - On Blotter:
    - Apply 0.1 mL of the fragranced lotion and the control lotion to separate olfactory evaluation strips.
    - Panelists evaluate the scent at different time intervals (e.g., immediately, 15 min, 1 hour, 4 hours, 24 hours) to assess the evolution of the fragrance and its substantivity.
    - Panelists should describe the odor profile and rate the intensity on a labeled magnitude scale (LMS).
  - On Skin:
    - Apply a standardized amount (e.g., 0.1 g) of the fragranced lotion and the control lotion to designated areas on the panelists' forearms.

- Panelists evaluate the scent from their skin at the same time intervals as the blotter evaluation.
- Panelists should describe the odor profile and rate the intensity.
- Data Analysis:
  - Collect and analyze the descriptive and intensity data from the panelists.
  - Use appropriate statistical methods to determine significant differences in odor profile and intensity over time.

## Protocol 2: Stability Testing of Delta-Octalactone in a Shampoo Base

This protocol describes an accelerated stability test to evaluate the performance of **delta-octalactone** in a shampoo formulation under various environmental conditions.

Objective: To assess the physical and chemical stability of a fragrance containing **delta-octalactone** in a shampoo base.

Materials:

- Unfragranced shampoo base
- **Delta-octalactone** solution (e.g., 10% in a suitable solvent)
- Glass jars with airtight lids
- Controlled temperature and humidity chambers
- UV light exposure chamber
- pH meter
- Viscometer
- Gas Chromatograph-Mass Spectrometer (GC-MS) for analytical evaluation

#### Procedure:

- Sample Preparation:
  - Prepare a 0.5% concentration of the **delta-octalactone** solution in the unfragranced shampoo base.
  - Mix thoroughly until homogenous.
  - Package the fragranced shampoo in glass jars.
  - Prepare a control sample of the unfragranced shampoo base.
- Accelerated Stability Testing:
  - Store the samples under the following conditions for a period of 12 weeks:
    - Elevated Temperature:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
    - Room Temperature (Control):  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$
    - Refrigerated:  $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
    - Freeze-Thaw Cycles: Alternate between  $-10^{\circ}\text{C}$  and  $25^{\circ}\text{C}$  every 24 hours for three cycles.
    - UV Light Exposure: Expose samples to a controlled UV light source.
- Evaluation:
  - Evaluate the samples at regular intervals (e.g., 2, 4, 8, and 12 weeks).
  - Physical Evaluation: Assess for changes in color, clarity, viscosity, and pH.
  - Olfactory Evaluation: A trained evaluator should smell the samples and note any changes in the fragrance profile or intensity compared to the room temperature control.
  - Analytical Evaluation (Optional but Recommended): Use GC-MS to quantify the concentration of **delta-octalactone** at each time point to determine its chemical stability in

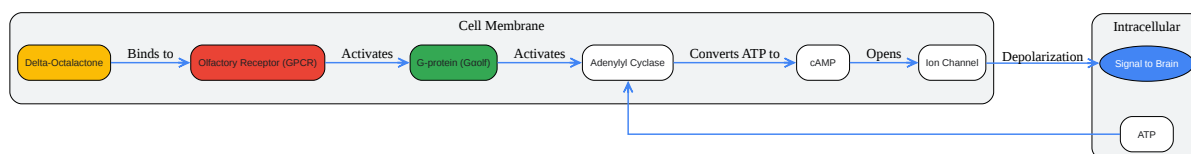
the formula.

- Data Analysis:
  - Compile the results from the physical, olfactory, and analytical evaluations.
  - Assess the overall stability of **delta-octalactone** in the shampoo base under the tested conditions.

## Signaling Pathways and Logical Relationships

### Olfactory Signal Transduction Pathway

The perception of odorants like **delta-octalactone** is initiated by the binding of the molecule to olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons. This binding event triggers a cascade of intracellular events, leading to the generation of an electrical signal that is transmitted to the brain.

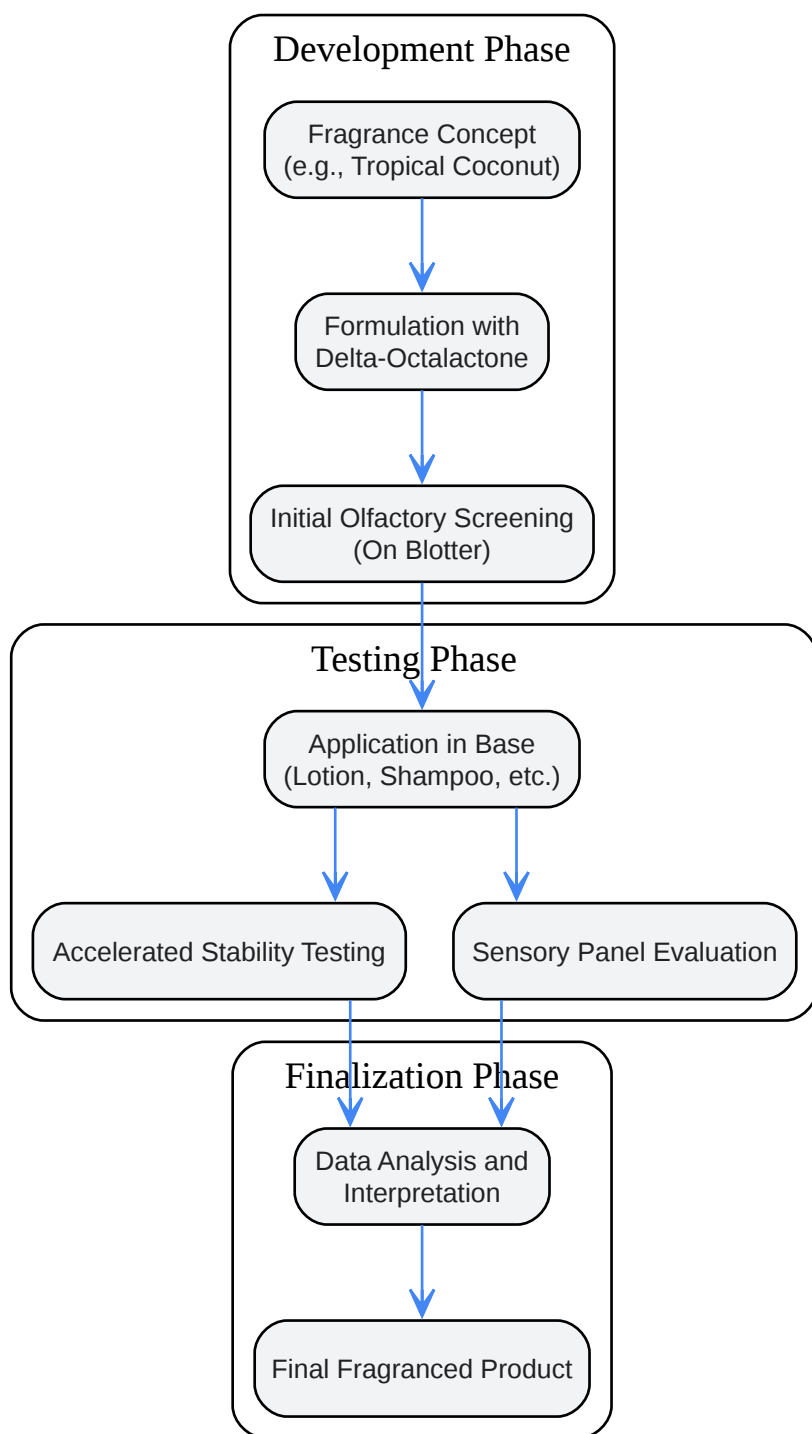


[Click to download full resolution via product page](#)

Caption: Olfactory signal transduction pathway for odorant perception.

## Experimental Workflow for Fragrance Performance Evaluation

A systematic approach is crucial for evaluating the performance of a fragrance ingredient like **delta-octalactone** from initial concept to final product application.



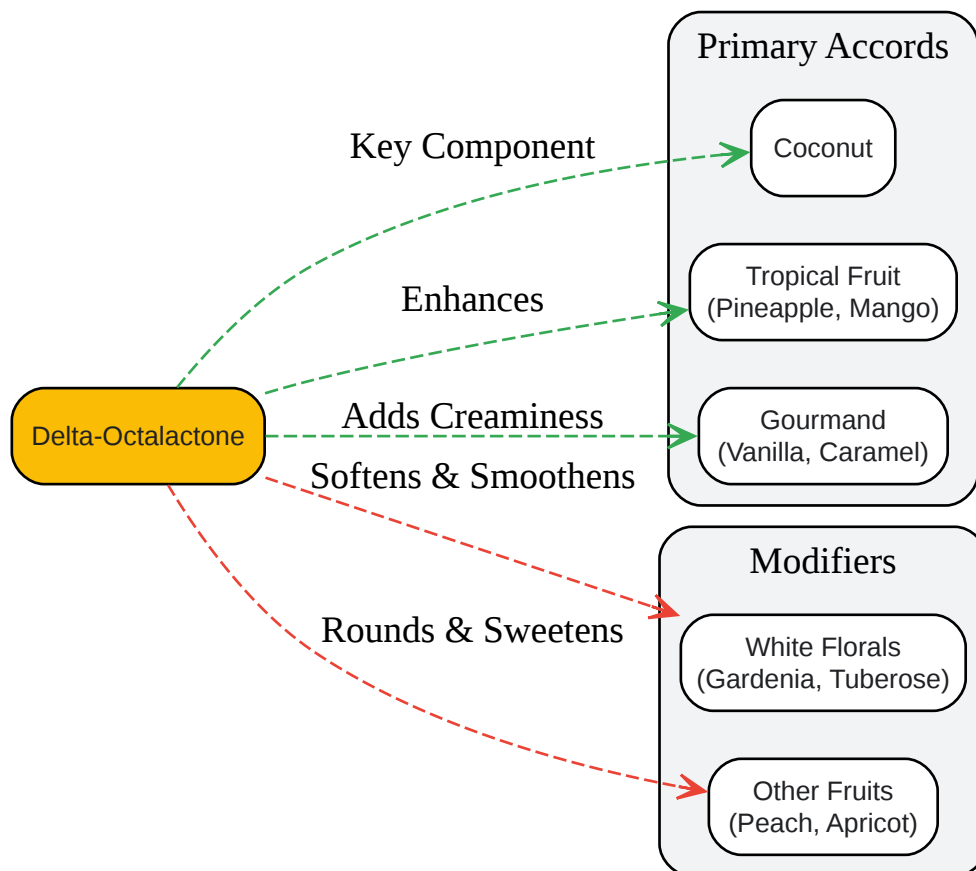
[Click to download full resolution via product page](#)

Caption: Experimental workflow for fragrance performance evaluation.

## Logical Relationships in Fragrance Formulation



**Delta-octalactone**'s creamy and fruity character allows it to play several roles in a fragrance composition, acting as a core note, a modifier, or a blender.



[Click to download full resolution via product page](#)

Caption: Logical relationships of **delta-octalactone** in fragrance formulation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. delta-octalactone, 698-76-0 [thegoodscentscompany.com]
- 2. Delta-Octalactone – fresh creamy coconut [myskinrecipes.com]

- 3. [acsint.biz](https://www.acsint.biz) [[acsint.biz](https://www.acsint.biz)]
- To cite this document: BenchChem. [Delta-Octalactone: Application Notes and Protocols for Fragrance and Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662039#use-of-delta-octalactone-in-fragrance-and-perfumery>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)